

# Fmoc-D-Arg(NO<sub>2</sub>)-OH vs Fmoc-L-Arg(NO<sub>2</sub>)-OH enantiomeric specificity

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## Compound Focus: Fmoc-D-Arg(NO<sub>2</sub>)-OH

CAS No.: 160347-94-4

Cat. No.: S735168

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## Basic Property Comparison

The table below summarizes the fundamental chemical properties of these two enantiomers.

| Property          | Fmoc-L-Arg(NO <sub>2</sub> )-OH                                   | Fmoc-D-Arg(NO <sub>2</sub> )-OH  |
|-------------------|---|--|
| CAS Number        | 58111-94-7 [1]  | Information available (PubChem CID 15940437), specific CAS not confirmed in search results |
| Molecular Formula | C <sub>21</sub> H <sub>23</sub> N <sub>5</sub> O <sub>6</sub> [1] | C <sub>21</sub> H <sub>23</sub> N <sub>5</sub> O <sub>6</sub> (enantiomer) [2]             |
| Molecular Weight  | 441.44 g/mol [1]  | 441.44 g/mol (enantiomer)  |
| Appearance        | Powder [1]  | Information missing  |
| Purity (HPLC)     | Available (commercial product) [1]                                | Information missing  |
| Specific Rotation | Information missing   | Information missing  |

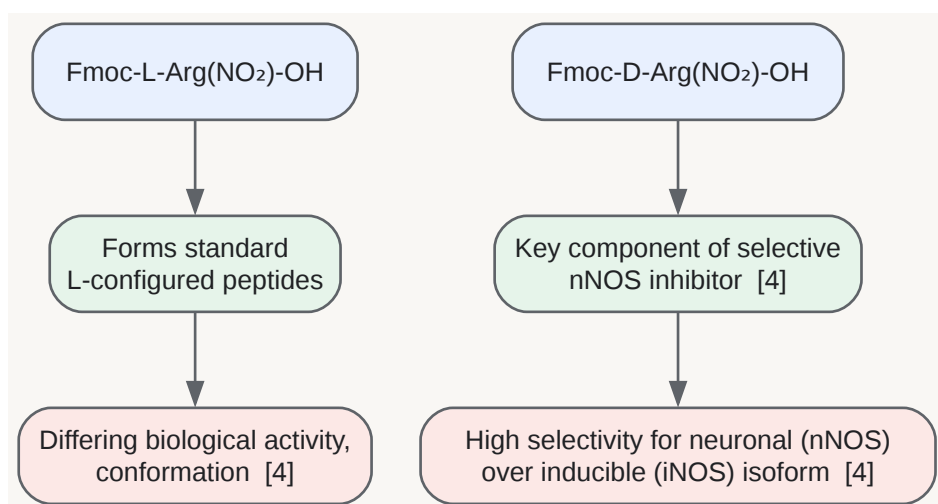
| Property | Fmoc-L-Arg(NO <sub>2</sub> )-OH | Fmoc-D-Arg(NO <sub>2</sub> )-OH |
|----------|---------------------------------|---------------------------------|
| Storage  | Desiccate at -20°C [1]          | Information missing             |

## Biological Activity and Research Applications

The core difference between these enantiomers lies in their **biological activity and interaction with biological systems**, driven by their chirality. This is critically important in drug development.

- **Role in Peptide Synthesis:** Both compounds are Fmoc-protected amino acids used in solid-phase peptide synthesis (SPPS). The Fmoc group protects the alpha-amino group and is cleanly removed with base, such as piperidine [3]. The nitro group (NO<sub>2</sub>) protects the guanidino side chain of arginine [1].
- **Significance of Chirality:** In a key study investigating inhibitors of neuronal nitric oxide synthase (nNOS), researchers found that the chirality of the amino acid is crucial for activity [4]. A dipeptide inhibitor containing **D-nitroarginine** (D-ArgNO<sub>2</sub>) was identified as a highly selective inhibitor of nNOS over the inducible isoform (iNOS) [4]. This highlights that the D-enantiomer can produce distinct and sometimes therapeutically desirable biological effects compared to its L-form.

The diagram below illustrates how the different enantiomers lead to divergent biological outcomes in this specific research context.



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## Synthesis and Handling Considerations

The synthesis of these building blocks involves introducing two protecting groups to the parent arginine.

- **Fmoc Protection:** The Fmoc group is typically introduced to the amino acid using reagents like **Fmoc-Cl** (Fmoc-chloride) or **Fmoc-OSu** (Fmoc-succinimidyl carbonate) in the presence of a base [3].
- **Nitro Protection:** The guanidino side chain is protected with a nitro group, though the specific protocol is not detailed in the search results.
- **General Considerations:** The purity of Fmoc-amino acids is critical for successful peptide synthesis. Impurities like free amino acid, acetic acid, or dipeptide impurities can lead to double insertions, chain termination, and failed syntheses [5]. It is recommended to use high-purity building blocks and store them at -20°C in a desiccator to maintain stability [6] [1].

## Key Insights for Researchers

- **Orthogonal Protection:** The Fmoc group is base-labile, making it fully orthogonal to acid-labile protecting groups like Boc (tert-butyloxycarbonyl) and side-chain protecting groups stable to base, such as Pbf. This allows for complex peptide synthesis strategies [5] [7].
- **Chirality Defines Function:** The choice between D- and L-enantiomers is not merely a chemical detail but a fundamental design parameter. As demonstrated in nNOS inhibitor research, the D-enantiomer can confer superior selectivity and potency, which is critical for developing research tools and therapeutic agents [4].
- **Quality is Critical:** For reliable and reproducible peptide synthesis, especially in regulated environments, the use of Fmoc-amino acids with stringent specifications—including high HPLC purity ( $\geq 99.5\%$ ), low free amino acid content ( $\leq 0.2\%$ ), and defined enantiomeric purity ( $\geq 99.8\%$ )—is highly recommended [5].

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## References

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